

Toxicological Profile of 7,12-Dimethylbenz[a]anthracene (DMBA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7,12-Dichlorobenzo[a]anthracene

Cat. No.: B3065851

[Get Quote](#)

A Technical Guide for Researchers and Drug Development Professionals

Disclaimer: This document provides a toxicological profile for 7,12-Dimethylbenz[a]anthracene (DMBA). Initial searches for "**7,12-Dichlorobenzo[a]anthracene**" did not yield significant toxicological data, suggesting a possible misnomer in the original query. Given the structural similarity and the extensive body of research available, this guide focuses on DMBA, a potent and widely studied polycyclic aromatic hydrocarbon (PAH).

Executive Summary

7,12-Dimethylbenz[a]anthracene (DMBA) is a powerful organ-specific carcinogen and immunosuppressant widely utilized in experimental cancer research.^[1] Its toxicity is intrinsically linked to its metabolic activation into reactive intermediates that form DNA adducts, leading to mutations and the initiation of carcinogenesis. This guide provides a comprehensive overview of the toxicological profile of DMBA, including its chemical properties, metabolism, mechanisms of toxicity, and genotoxicity. Detailed experimental protocols for key assays and quantitative toxicity data are presented to support researchers in the fields of toxicology, pharmacology, and drug development.

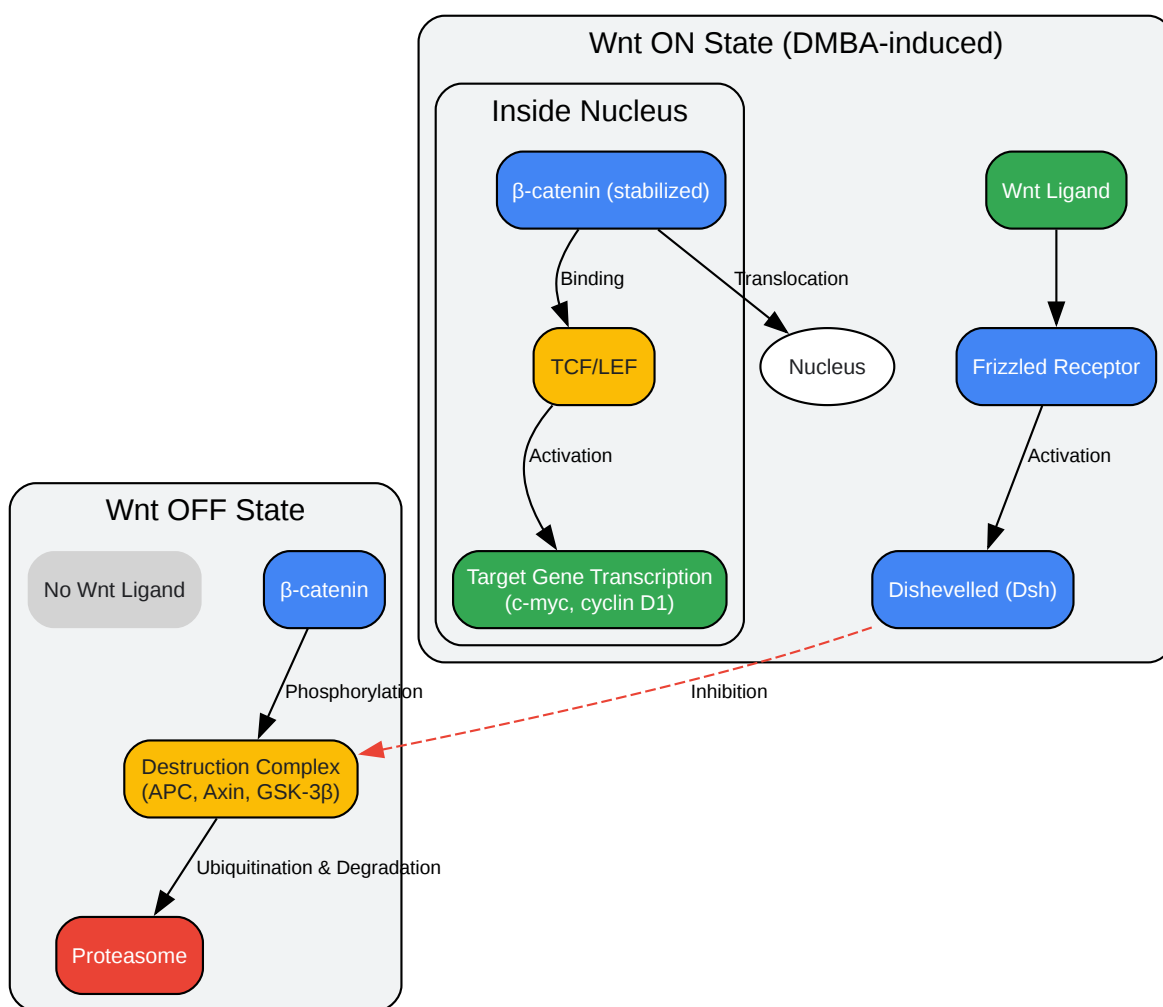
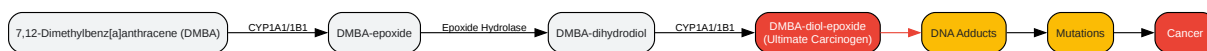
Chemical and Physical Properties

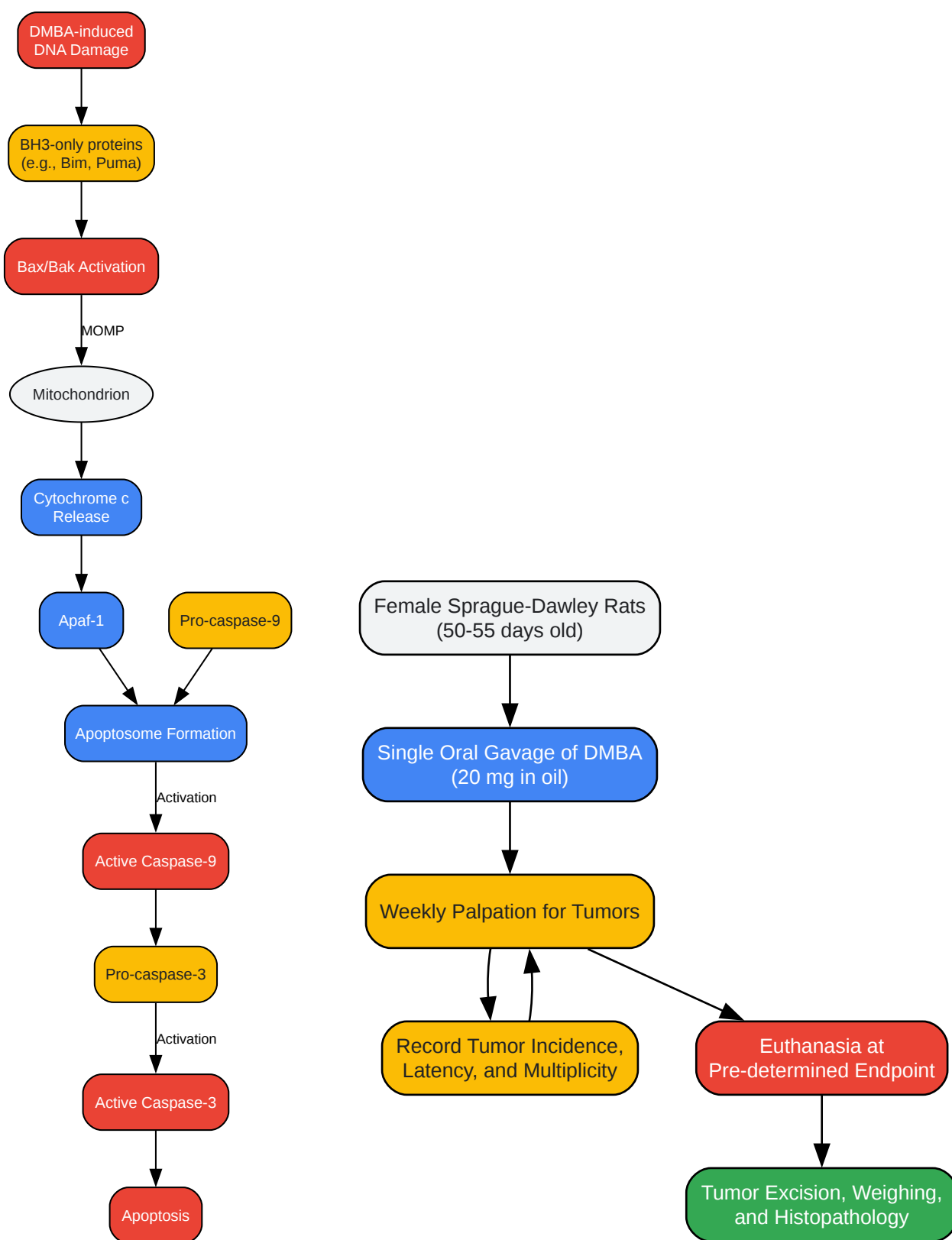
Property	Value	Reference
CAS Number	57-97-6	[2]
Molecular Formula	C ₂₀ H ₁₆	[2]
Molecular Weight	256.34 g/mol	[2]
Appearance	Crystalline powder	[3]
Melting Point	122-123 °C	
Solubility	Insoluble in water	[4]
Synonyms	DMBA, 9,10-Dimethyl-1,2-benzanthracene	[4][5]

Toxicokinetics and Metabolism

The carcinogenicity of DMBA is dependent on its metabolic activation, primarily by cytochrome P450 (CYP) enzymes, particularly CYP1A1 and CYP1B1.[6] This process converts DMBA into highly reactive diol epoxides, which can covalently bind to DNA, forming DNA adducts. This is a critical initiating event in DMBA-induced carcinogenesis. The metabolic activation pathway is a multi-step process.

Signaling Pathway: DMBA Metabolism





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 7,12-Dimethylbenz(a)anthracene - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. 7,12-DIMETHYLBENZ[A]ANTHRACENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. fishersci.com [fishersci.com]
- 6. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Toxicological Profile of 7,12-Dimethylbenz[a]anthracene (DMBA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3065851#toxicological-profile-of-7-12-dichlorobenzo-a-anthracene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com